

Personal protective equipment for handling Ethyl 5-chloroindole-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 5-chloroindole-2-carboxylate

Cat. No.: B556502

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Essential Safety and Handling Guide for Ethyl 5-chloroindole-2-carboxylate

This guide provides crucial safety and logistical information for the handling and disposal of **Ethyl 5-chloroindole-2-carboxylate**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and proper material management.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 5-chloroindole-2-carboxylate is classified as an irritant, causing skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2][3]} Adherence to strict safety protocols is mandatory to prevent exposure.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.[1][4] Take off contaminated clothing and wash it before reuse.[1]
Respiratory Protection	Use only in a well-ventilated area.[4][6] If dust or aerosols are generated, a NIOSH/MSHA-approved respirator is required.[1]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4][5]
- Work in a well-ventilated area, preferably within a chemical fume hood.[4][7]
- Assemble all necessary equipment and reagents before handling the compound.
- Put on all required personal protective equipment (PPE) as detailed above.[1][4]

2. Handling:

- Avoid direct contact with the skin and eyes.[7]
- Avoid the formation of dust and aerosols during handling.[7]
- Do not eat, drink, or smoke in the area where the chemical is handled.[4][6]
- After handling, wash hands and any exposed skin thoroughly.[4]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- Keep the container tightly closed to prevent contamination and moisture ingress.[\[4\]](#)[\[6\]](#)[\[7\]](#)
Recommended storage is at refrigerated temperatures (2°C - 8°C) and protected from light.
[\[8\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[4\]](#)

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention. [1] [4] [6] [9]
Skin Contact	Immediately flush the contaminated skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. [4] [6] [9] If skin irritation persists, get medical advice. [4]
Eye Contact	Immediately rinse the eyes cautiously with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] [4] [6] [9] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [1] [4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. [1] [4] [6] Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [4] [9]

Disposal Plan

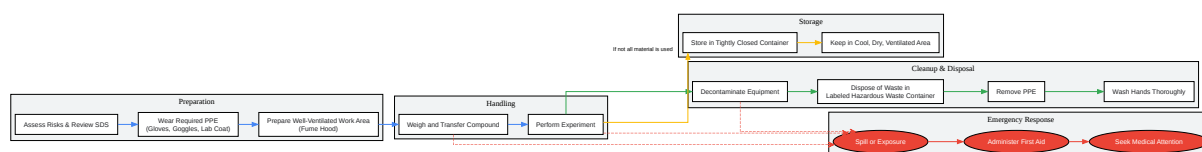
All waste materials containing **Ethyl 5-chloroindole-2-carboxylate** must be treated as hazardous waste.

- Waste Collection: Collect waste in suitable, closed, and clearly labeled containers.[\[4\]](#)[\[7\]](#)
- Disposal Method: Dispose of the contents and container in accordance with all local, regional, and national regulations.[\[4\]](#)[\[6\]](#) This should be done through a licensed professional waste disposal service.[\[7\]](#) Do not allow the product to enter drains or waterways.[\[1\]](#)[\[7\]](#)
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[\[7\]](#)

Quantitative Data Summary

Property	Value
Molecular Weight	223.66 g/mol [8] [10]
Melting Point	166-168 °C [11]
Boiling Point	375.0 °C [8]
Flash Point	180.6 °C [8]
Appearance	Yellow to light brown crystalline powder [10] [11]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **Ethyl 5-chloroindole-2-carboxylate**.

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